

Application Note: In Vitro Characterization of Quinotolast Sodium (TMK-688)

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Compound of Interest

Compound Name: Quinotolast sodium

Cat. No.: B1240975

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Introduction & Mechanism of Action

Quinotolast sodium (also known as TMK-688 or FR71021) is a potent anti-allergic agent classified as a mast cell stabilizer. Unlike H1-antihistamines which block receptors downstream, Quinotolast acts upstream by inhibiting the degranulation of mast cells and basophils.

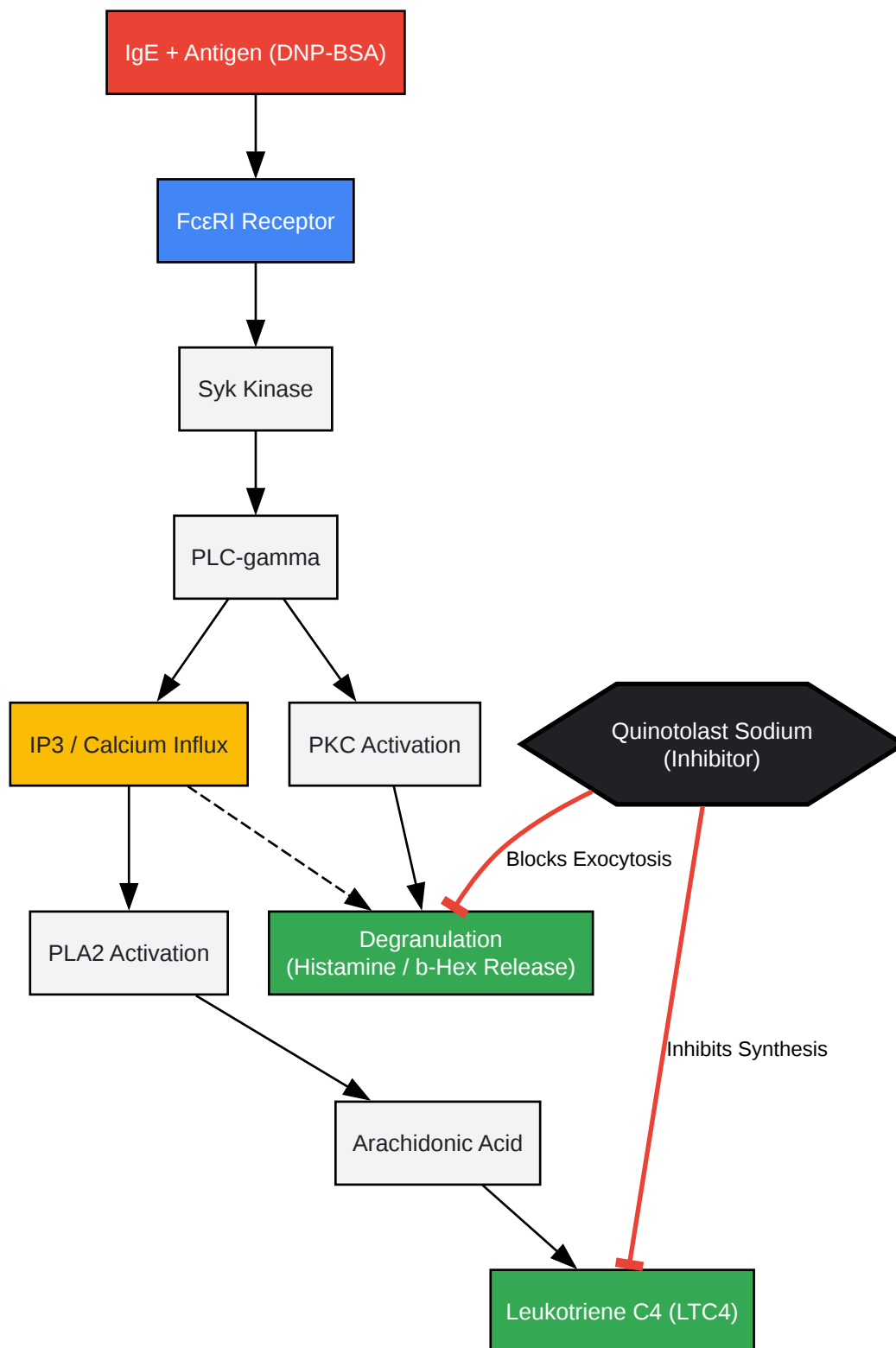
Its primary pharmacological distinctiveness lies in its dual-inhibition mechanism:

- **Inhibition of Pre-formed Mediators:** It suppresses the exocytosis of granules containing histamine and -hexosaminidase.
- **Inhibition of De Novo Mediators:** It significantly reduces the synthesis and release of arachidonic acid metabolites, specifically Leukotriene C4 (LTC4) and Prostaglandin D2 (PGD2).[1]

This application note provides a standardized, high-stringency workflow for evaluating **Quinotolast sodium** using RBL-2H3 (Rat Basophilic Leukemia) cells, the industry-standard model for IgE-mediated degranulation.

Signaling Pathway & Drug Target

The following diagram illustrates the IgE-mediated signaling cascade and the specific intervention points of **Quinotolast sodium**.



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Figure 1: Mechanism of Action. Quinotolast inhibits both immediate degranulation and downstream lipid mediator synthesis.

Pre-Assay Preparation

Compound Handling & Solubility

- Molecular Weight: ~370.30 g/mol (Sodium salt).[2][3]
- Solubility: Soluble in water and saline. However, for consistent in vitro stock preparation, DMSO is recommended to prevent micro-precipitation during freeze-thaw cycles, followed by dilution in aqueous buffer.
- Storage: Lyophilized powder at -20°C. Stock solutions (100 mM) at -80°C.

Reagent Setup

Reagent	Concentration / Recipe	Purpose
Tyrode's Buffer	130 mM NaCl, 5 mM KCl, 1.4 mM CaCl ₂ , 1 mM MgCl ₂ , 5.6 mM Glucose, 10 mM HEPES, 0.1% BSA, pH 7.4.	Assay buffer (Physiological salt solution).
Anti-DNP IgE	0.5 - 1.0 g/mL (Monoclonal anti-DNP).	Sensitization of RBL-2H3 cells. [4]
DNP-BSA	100 ng/mL - 1 g/mL.	Antigen to crosslink IgE and trigger response.
Substrate Solution	1 mM p-nitrophenyl-N-acetyl-D-glucosaminide (p-NAG) in 0.1 M citrate buffer (pH 4.5).	Chromogenic substrate for -hexosaminidase.
Stop Solution	0.1 M Na ₂ CO ₃ / 0.1 M NaHCO ₃ (pH 10.0).	Stops enzymatic reaction and develops color.

Protocol A: -Hexosaminidase Release Assay

This assay is the "Gold Standard" for measuring mast cell degranulation.

-hexosaminidase co-localizes with histamine in granules and is more stable and easier to quantify than histamine itself.

Step-by-Step Methodology

1. Cell Seeding & Sensitization (Day 1)

- Harvest RBL-2H3 cells (passage 3–15) using trypsin-EDTA.
- Resuspend in MEM + 10% FBS.
- Seed 5×10^4 cells/well in a 96-well flat-bottom plate.
- Add Anti-DNP IgE (0.5 g/mL) directly to the media.
- Incubate overnight (16–24 hours) at 37°C, 5% CO₂.

2. Compound Treatment (Day 2)

- Aspirate media and wash cells 2× with warm Tyrode's Buffer to remove unbound IgE.
- Add **Quinotolast Sodium** diluted in Tyrode's Buffer.
 - Recommended Range: 0.1, 1, 10, 50, 100 g/mL.
 - Vehicle Control: Tyrode's + DMSO (match highest drug DMSO concentration, <0.1%).
- Incubate for 15–30 minutes at 37°C.

3. Stimulation

- Add DNP-BSA (Antigen) to a final concentration of 100 ng/mL.

- Incubate for 45–60 minutes at 37°C.

4. Quantification

- Transfer 50

L of supernatant from each well to a fresh 96-well plate.

- Total Lysate Control: In the original cell plate, add 50

L of 1% Triton X-100 to lyse remaining cells (representing 100% content). Transfer 50

L of this lysate to the fresh plate.

- Add 50

L of Substrate Solution (p-NAG) to all supernatant and lysate wells.

- Incubate for 60 minutes at 37°C (protect from light).

- Add 100

L of Stop Solution to terminate the reaction.

- Read Absorbance at 405 nm.^[5]

Data Analysis

Calculate the percentage of degranulation:

^[6]^[7]^[8]^[9]^[10]

- Inhibition Calculation: Normalize against the "No Drug + DNP-BSA" positive control to determine % Inhibition.

Protocol B: Leukotriene C4 (LTC4) Inhibition Assay

Quinotolast sodium is distinct because it inhibits the synthesis of lipid mediators. This assay validates that mechanism.

Step-by-Step Methodology

1. Preparation

- Follow the seeding and sensitization steps from Protocol A.
- Note: This assay requires higher sensitivity. Ensure cell density is at least $1-2 \times 10^5$ cells/well (consider using 24-well plates if supernatant volume for ELISA is high).

2. Treatment & Stimulation

- Wash cells and add **Quinotolast Sodium** (Pre-incubation: 15 min).
- Stimulate with DNP-BSA (100 ng/mL) for 4 hours.
 - Why 4 hours? Lipid mediator synthesis (de novo) takes longer than immediate degranulation.

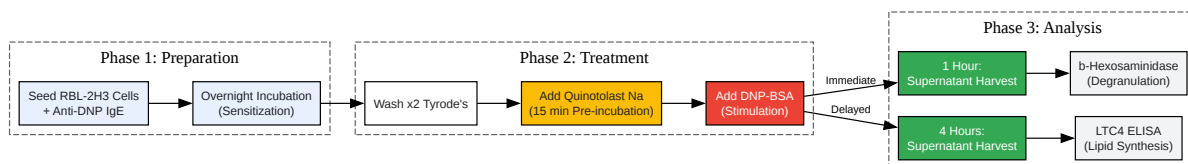
3. Sample Collection

- Collect supernatant.^[5] Centrifuge at $300 \times g$ for 5 mins to remove debris.
- Store supernatant at -80°C if not assaying immediately.

4. Quantification (Competitive ELISA)

- Use a commercial Cysteinyl Leukotriene ELISA Kit (e.g., specific for LTC₄/D₄/E₄).
- Follow kit instructions:
 - Incubate samples with alkaline phosphatase-conjugated LTC₄ tracer and monoclonal antibody.
 - Wash and add substrate (p-NPP).
 - Read OD at 405 nm.^{[5][10]}
- Curve Fitting: Use a 4-parameter logistic (4-PL) curve to interpolate concentrations.

Experimental Workflow Diagram



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Figure 2: Integrated workflow for parallel assessment of degranulation and lipid mediator synthesis.

Troubleshooting & Expert Insights

Issue	Probable Cause	Corrective Action
High Background Release	Cell stress or poor handling.	Use gentle washing (pipette down the side of the well). Ensure buffer is warm (37°C) to prevent cold-shock degranulation.
Low Signal Window	Inefficient sensitization.	Verify IgE quality. Ensure DNP-BSA concentration is optimized (perform a dose-response curve for DNP-BSA: 10–1000 ng/mL).
Drug Precipitation	High concentration in aqueous buffer.	If testing >100 g/mL, ensure DMSO stock is fully dissolved before diluting. Check buffer pH (Quinotolast is stable at pH 7.4).
No Inhibition Observed	Wrong stimulation time.	Pre-incubation is critical. Quinotolast needs ~15 mins to stabilize the membrane before the antigen trigger.

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